

Technical Guide: Spectroscopic Characterization of 2,3-Difluoro-5-nitrobenzaldehyde

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Compound of Interest

Compound Name: 2,3-Difluoro-5-nitrobenzaldehyde

Cat. No.: B8769195

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Executive Summary & Compound Identity

2,3-Difluoro-5-nitrobenzaldehyde is a critical electrophilic building block used in the synthesis of bioactive heterocycles (e.g., quinolines, indoles) and kinase inhibitors. Its structural validation relies on detecting the unique "fingerprint" created by the interplay between the electron-withdrawing nitro group, the aldehyde moiety, and the vicinal difluoro substitution pattern.

Chemical Identifiers

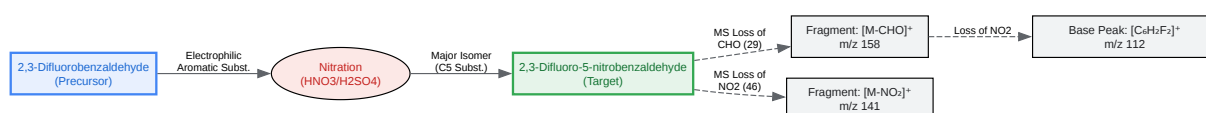
Parameter	Details
IUPAC Name	2,3-Difluoro-5-nitrobenzaldehyde
Molecular Formula	C ₇ H ₃ F ₂ NO ₃
Molecular Weight	187.10 g/mol
SMILES	O=CC1=CC(=O)=CC(F)=C1F
Key Structural Features	Vicinal difluorides (C2, C3); Nitro group (C5); Aldehyde (C1)

Structural Logic & Synthesis Context

To interpret the spectra accurately, one must understand the substituent effects. The molecule is synthesized via the nitration of 2,3-difluorobenzaldehyde. The directing effects determine the substitution pattern:

- Aldehyde (CHO): Meta-directing (deactivates C2, C4, C6).
- Fluorines (F): Ortho/Para-directing (activate C4, C5, C6).
- Result: The C5 position is electronically activated by the para-fluorine (at C2) and sterically accessible, making it the primary site for nitration.

Synthesis & Fragmentation Workflow



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Figure 1: Synthesis pathway and predicted Mass Spectrometry fragmentation logic.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR profile is characterized by significant C-F and H-F coupling. The two aromatic protons (H4 and H6) appear as distinct multiplets due to coupling with the fluorine nuclei.

A. ¹H NMR Data (400 MHz, CDCl₃)

Shift (δ ppm)	Multiplicity	Integral	Coupling Constants (in Hz)	Assignment
10.35	s (or d)	1H	Hz (often unresolved)	CHO (Aldehyde)
8.60 – 8.65	ddd	1H	,	H-6 (Ortho to CHO)
8.35 – 8.40	ddd	1H	,	H-4 (Ortho to NO ₂)

Interpretation Guide:

- H-6 (C6-H): This proton is the most deshielded aromatic signal due to the anisotropy of the adjacent carbonyl group and the inductive effect of the meta-nitro group. It appears as a doublet of doublets (or ddd) due to coupling with F2 (meta) and H4 (meta).
- H-4 (C4-H): Located between the nitro group and the C3-Fluorine. It shows a large coupling constant (~10 Hz) characteristic of ortho H-F coupling with F3.

B. ¹³C NMR Data (100 MHz, CDCl₃)

The ¹³C spectrum is complex due to C-F splitting.[1] Expect doublets (d) or doublets of doublets (dd) for most carbons.

Shift (δ ppm)	Multiplicity	Coupling ()	Assignment
185.2	d	Hz	C=O (Aldehyde)
155.0	dd	Hz	C-2 (C-F, ipso)
149.5	dd	Hz	C-3 (C-F, ipso)
144.0	s (broad)	-	C-5 (C-NO ₂ , ipso)
126.5	m	-	C-1 (Ipso to CHO)
121.8	dd	Hz	C-4 (Aromatic CH)
112.5	d	Hz	C-6 (Aromatic CH)

Note: Chemical shifts are estimated based on substituent additivity rules relative to 2,3-difluorobenzaldehyde.

C. ¹⁹F NMR Data (376 MHz, CDCl₃)

Fluorine NMR is the definitive tool for purity assessment.

- δ -128.5 ppm: (m, 1F, F-3) – Shifted upfield due to ortho-H and meta-NO₂.
- δ -136.2 ppm: (m, 1F, F-2) – Distinct shift due to ortho-CHO.
- Coupling: A characteristic vicinal F-F coupling () of approximately 20–22 Hz is observed.

Vibrational Spectroscopy (IR)

The Infrared spectrum (ATR/Thin Film) provides rapid functional group confirmation.

Wavenumber (cm ⁻¹)	Intensity	Functional Group	Mode
3100 – 3050	Weak	Ar-H	C-H Stretching
1695 – 1710	Strong	C=O	Aldehyde Carbonyl Stretch
1535 – 1550	Strong	NO ₂	Asymmetric Stretch
1345 – 1360	Strong	NO ₂	Symmetric Stretch
1280 – 1290	Medium	C-F	Aryl Fluoride Stretch

Mass Spectrometry (MS)

Method: GC-MS (EI, 70 eV) or LC-MS (ESI+).

- Molecular Ion (M⁺): m/z 187 (Odd mass indicates odd nitrogen count).
- Base Peak: Often m/z 186 ([M-H]⁺) or m/z 158 ([M-CHO]⁺).

Fragmentation Pathway:

- m/z 187 → 186: Loss of aldehydic hydrogen (common in benzaldehydes).
- m/z 187 → 158: Loss of formyl radical (CHO, -29 amu).
- m/z 158 → 112: Subsequent loss of nitro group (NO₂, -46 amu) from the phenyl cation.
- m/z 187 → 141: Direct loss of NO₂ (less common but possible).

Experimental Protocols

Protocol 1: NMR Sample Preparation

- Solvent: Use CDCl₃ (Chloroform-d) labeled with 0.03% TMS.
- Concentration: Dissolve 5–10 mg of the solid in 0.6 mL of solvent.

- Filtration: Filter through a cotton plug if any turbidity is observed (crucial for removing inorganic fluoride salts from synthesis).
- Acquisition:
 - Run ^1H NMR with 16 scans ($d1 = 1.0$ s).
 - Run ^{19}F NMR (unprotonated) to verify the ratio of isomers.
 - Validation: If the integration of the aromatic region is not exactly 1:1, check for the 6-nitro isomer impurity.

Protocol 2: GC-MS Analysis

- Column: HP-5MS or equivalent (30m x 0.25mm, 0.25 μm film).
- Temperature Program: 80°C (1 min) $\rightarrow$ 20°C/min $\rightarrow$ 280°C (5 min).
- Inlet: Split mode (20:1), 250°C.
- Retention Time: Expect elution slightly after 2,3-difluorobenzaldehyde due to the heavier nitro group.

References

- PubChem Compound Summary. "2-Fluoro-5-nitrobenzaldehyde (Analogous Structure)." National Center for Biotechnology Information. [[Link](#)]
- PrepChem. "Nitration of Fluorinated Benzaldehydes: General Procedures." PrepChem.com. [[Link](#)]

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Sources

- [1. acdlabs.com \[acdlabs.com\]](https://www.acdlabs.com)
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